

Technical Application Note: Stereoselective Synthesis of Indacaterol Maleate via Epoxide Ring Opening

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Compound of Interest

Compound Name: 5-(2-Oxiranyl)-8-(phenylmethoxy)-2(1H)-quinolinone

CAS No.: 112281-28-4

Cat. No.: B122331

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Abstract & Strategic Overview

Indacaterol is an ultra-long-acting

-adrenoceptor agonist (LABA) utilized in the management of COPD. The critical synthetic challenge lies in the construction of the chiral

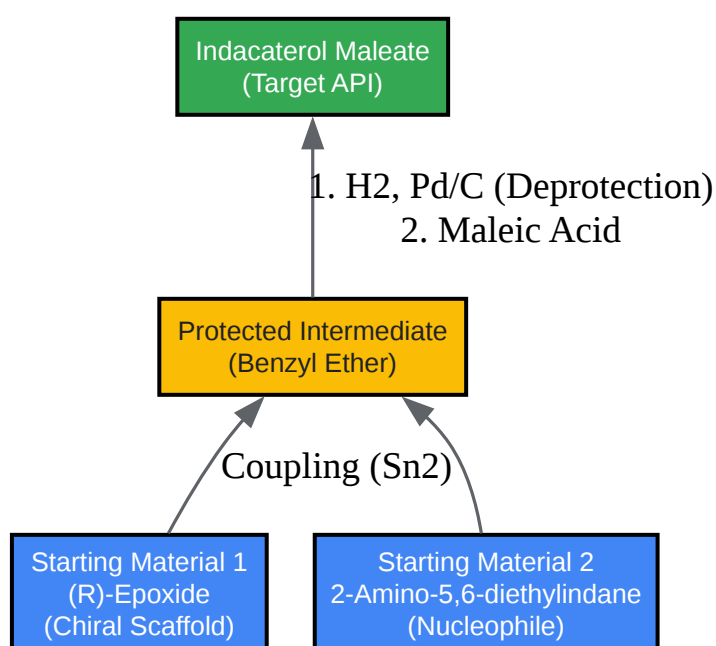
-amino alcohol core with high stereochemical fidelity.

This protocol details the conversion of the chiral epoxide 5-((R)-2-oxiranyl)-8-(phenylmethoxy)-2(1H)-quinolinone into Indacaterol Maleate. Unlike generic literature methods, this guide emphasizes a "Salt-Purification Strategy" at the intermediate stage. The epoxide ring-opening is inherently prone to regioisomeric impurities; therefore, isolating the intermediate as a benzoate or tartrate salt is a Critical Process Parameter (CPP) to ensure API purity without tedious chromatographic separations.

Retrosynthetic Logic

The synthesis is disconnected into three distinct unit operations:

- Regioselective Coupling: Nucleophilic attack of the amino-indane on the chiral epoxide.
- Intermediate Purification: Chemical resolution of regioisomers via salt crystallization.
- Global Deprotection & Salt Formation: Hydrogenolysis of the benzyl ether followed by maleate salt formation.



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the Indacaterol scaffold.

Critical Reagents & Material Attributes

The quality of the starting epoxide is the primary determinant of enantiomeric excess (ee) in the final product.

Reagent / Material	CAS No.[1][2][3][4]	Role	Critical Attribute
(R)-Epoxide	530084-79-8*	Electrophile	>98% ee (R-isomer). [4] Purity >98%.
Amino-indane	312753-70-1	Nucleophile	Free base form. Assay >98%.
Sodium Iodide (NaI)	7681-82-5	Catalyst	Anhydrous. Promotes epoxide opening.
DIPEA	7087-68-5	Base	Scavenger. Must be dry.
NMP	872-50-4	Solvent	High boiling polar aprotic solvent.
Benzoic Acid	65-85-0	Purifying Agent	Used to crystallize the intermediate.

*Note: CAS for the specific epoxide precursor may vary by salt/hydration state; verify structure: 8-(benzyloxy)-5-(oxiran-2-yl)quinolin-2(1H)-one.

Detailed Experimental Protocols

Phase 1: Epoxide Ring Opening & Intermediate Purification

Objective: Synthesize 8-(benzyloxy)-5-[(R)-2-(5,6-diethylindan-2-ylamino)-1-hydroxyethyl]quinolin-2(1H)-one and purify it via benzoate salt formation.

Mechanism: The reaction proceeds via an

-type attack. Sodium iodide is added to generate a transient iodohydrin species in situ, which is more reactive and regioselective than the epoxide itself, facilitating the attack of the sterically hindered amino-indane.

Step-by-Step Protocol:

- Charge: To a dry reactor flushed with nitrogen, add (R)-Epoxide (1.0 eq, e.g., 15.0 g) and Sodium Iodide (0.6 eq, 4.5 g).

- Solvent: Add N-methylpyrrolidone (NMP) (4.0 vol relative to epoxide) and DIPEA (1.2 eq). Stir to suspend.
- Addition: Add 2-amino-5,6-diethylindane (1.1 eq, 11.3 g).
- Reaction: Heat the mixture to 100–110°C. Maintain for 18–24 hours.
 - Control: Monitor by HPLC.[4][5][6] Target <1.0% residual epoxide.
 - Note: The reaction produces ~85% desired regioisomer and ~15% undesired impurities (dimers/regioisomers).
- Quench & Workup: Cool to 25°C. Dilute with water (10 vol) and extract into Dichloromethane (DCM) or Ethyl Acetate. Wash organic layer with water to remove NMP.
- Salt Formation (Critical Purification):
 - Swap solvent to Isopropanol (IPA) via distillation (final vol ~10 vol).
 - Heat to 70°C. Add Benzoic Acid (1.0 eq).
 - Stir at 70°C for 1 hour, then cool slowly to 20°C over 4 hours.
 - Filter the crystalline solid. Wash with cold IPA.
 - Result: This yields the Intermediate Benzoate Salt with >99% purity, effectively rejecting the regioisomers that remain in the mother liquor.

Phase 2: Hydrogenolysis (Global Deprotection)

Objective: Remove the benzyl protecting group to generate Indacaterol Free Base.

Step-by-Step Protocol:

- Free Basing (Optional): If starting from the benzoate salt, treat with aqueous NaOH/DCM to isolate the free base intermediate, or proceed directly if hydrogenation conditions tolerate the salt. (Standard: Free base first).[7]
- Charge: Dissolve the Intermediate Free Base (10 g) in Acetic Acid (5 vol) or Ethanol (10 vol).

- Catalyst: Add 5% Pd/C (50% wet, 10% w/w loading).
- Hydrogenation: Purge with Nitrogen, then Hydrogen.[5] Pressurize to 3 bar (approx 45 psi) or use atmospheric pressure with vigorous stirring.
- Temperature: Heat to 40–50°C. Stir for 4–6 hours.
 - Endpoint: HPLC should show disappearance of the benzyl intermediate.
- Isolation: Filter catalyst through Celite. Concentrate the filtrate.
 - Note: If using Acetic Acid, solvent swap to Isopropanol is required for the final step.

Phase 3: Indacaterol Maleate Formation

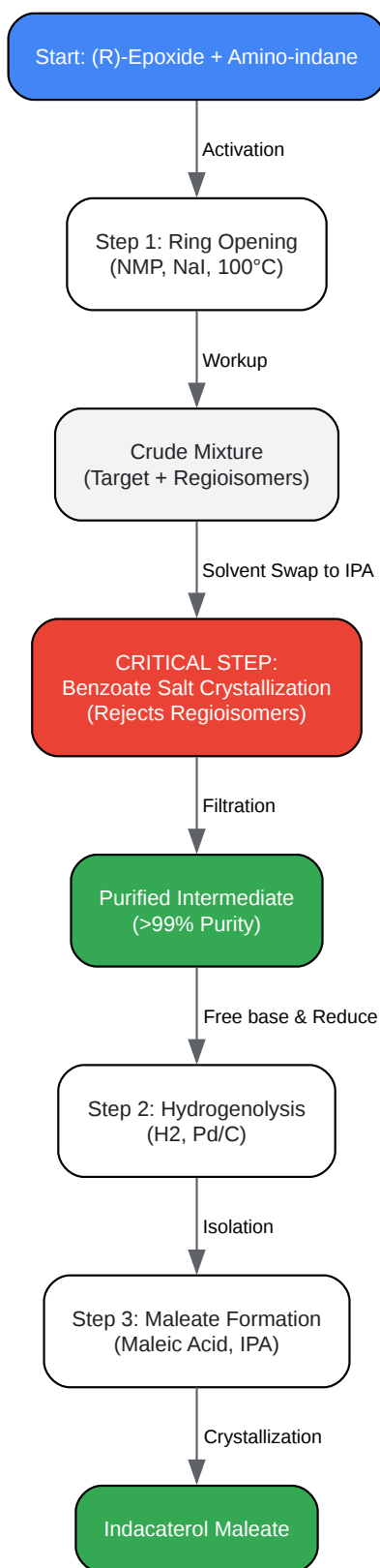
Objective: Crystallize the final API form.

Step-by-Step Protocol:

- Dissolution: Suspend Indacaterol Free Base (from Phase 2) in Isopropanol (15 vol). Heat to 70–80°C to obtain a clear solution.
- Acid Addition: Add a solution of Maleic Acid (1.05 eq) in Isopropanol (3 vol) at 70°C.
- Crystallization: Stir at 70°C for 30 mins. Cool linearly to 0–5°C over 6 hours.
- Filtration: Filter the white solid. Wash with cold Isopropanol.
- Drying: Vacuum dry at 50°C.

Process Logic & Workflow Visualization

The following diagram illustrates the critical decision points and impurity rejection strategy embedded in the protocol.



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Figure 2: Process flow highlighting the salt purification strategy as a control for regioisomeric impurities.

Analytical Controls & Troubleshooting

Key Analytical Parameters

- HPLC Method: C18 Reverse Phase column (e.g., Agilent Zorbax SB-C18). Mobile Phase: Phosphate Buffer (pH 3.0) / Acetonitrile gradient.
- Regioisomer Impurity: The "meta" isomer (attack at the wrong carbon of the epoxide) typically elutes close to the main peak. The benzoate salt crystallization is the primary control for this.
- Dimer Impurity: Formed by the reaction of the secondary amine product with another mole of epoxide. Controlled by using a slight excess of amine.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete conversion or polymerization.	Ensure NaI is dry. Verify reaction temp reaches 100°C.
High Regioisomer Level	Temperature too high or lack of NaI.	NaI improves regioselectivity. Do not exceed 110°C.
Filtration Difficulties	Amorphous precipitate.	Ensure slow cooling ramp (70°C 20°C over 4h) during salt formation. Seed crystals help.
Incomplete Deprotection	Catalyst poisoning.	Ensure Sulfur/Iodide residues are removed during Step 1 workup (wash organic layer thoroughly).

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